

Foreword: The Strategic Value of Chiral Lactones in Modern Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (R)-4-Vinyldihydrofuran-2(3H)-one

CAS No.: 121959-61-3

Cat. No.: B175943

[Get Quote](#)

In the landscape of contemporary drug discovery and fine chemical synthesis, the demand for enantiomerically pure building blocks is insatiable. Among these, chiral γ -lactones represent a privileged scaffold, forming the core of numerous natural products and pharmacologically active molecules.^{[1][2]} **(R)-4-Vinyldihydrofuran-2(3H)-one** (CAS No. 121959-61-3) emerges as a particularly valuable synthon within this class. Its defined stereocenter at the C4 position, combined with the synthetically versatile vinyl functional group, offers a powerful platform for constructing complex molecular architectures with precise stereochemical control. This guide provides an in-depth exploration of its properties, synthesis, and applications, designed for researchers, chemists, and drug development professionals who leverage stereoselective chemistry to drive innovation.

Core Physicochemical & Structural Data

Accurate characterization is the bedrock of reproducible science. The fundamental properties of **(R)-4-Vinyldihydrofuran-2(3H)-one** are summarized below. Purity levels are typically greater than 97-98% from commercial suppliers.^{[3][4]}

Property	Value	Source(s)
CAS Number	121959-61-3	[3][4][5][6]
Molecular Formula	C ₆ H ₈ O ₂	[3][4][5]
Molecular Weight	112.13 g/mol	[3][4][5]
IUPAC Name	(4R)-4-vinyldihydrofuran-2(3H)-one	[4]
SMILES	O=C1OCC1	[3]
Appearance	Typically a colorless to yellow oil	[7]
Storage	Store at 2-8°C in a tightly sealed container	[8]

Spectroscopic Signature: A Guide to Structural Verification

For the practicing chemist, unambiguous confirmation of a molecule's structure is paramount. The following is an expert analysis of the expected spectroscopic data for **(R)-4-Vinyldihydrofuran-2(3H)-one**, serving as a benchmark for experimental validation.

- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to be highly informative. Key signals would include:
 - A complex multiplet between 5.8-6.0 ppm, integrating to 1H, corresponding to the internal proton of the vinyl group (-CH=CH₂).
 - Two distinct signals between 5.1-5.4 ppm, each integrating to 1H, representing the two terminal, diastereotopic protons of the vinyl group (=CH₂).
 - A multiplet around 4.0-4.5 ppm, integrating to 2H, for the diastereotopic protons of the -O-CH₂- group in the lactone ring.
 - A multiplet around 3.0-3.5 ppm for the proton at the chiral center (C4-H).

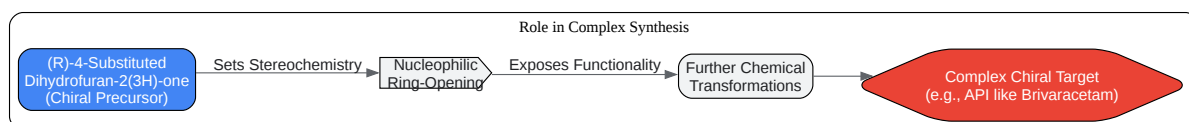
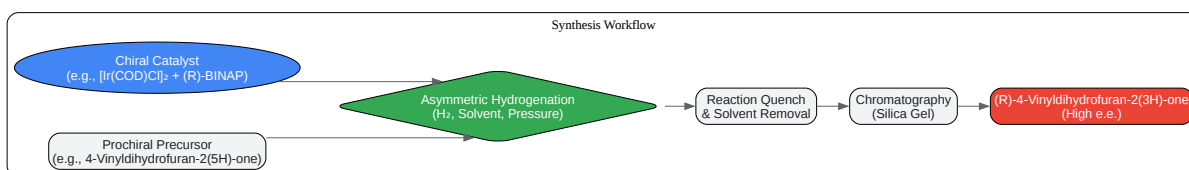
- Two distinct multiplets between 2.2-2.8 ppm, integrating to 2H in total, for the diastereotopic protons of the -CH₂- group adjacent to the carbonyl.
- ¹³C NMR Spectroscopy: The carbon spectrum should display 6 distinct signals:
 - A signal in the downfield region, ~175-178 ppm, for the carbonyl carbon (C=O) of the lactone.
 - Two signals in the olefinic region, ~135-140 ppm for the internal vinyl carbon (-CH=) and ~115-120 ppm for the terminal vinyl carbon (=CH₂).
 - A signal around 70-75 ppm for the carbon of the -O-CH₂- group.
 - Signals for the two remaining aliphatic ring carbons, typically between 30-45 ppm.
- Infrared (IR) Spectroscopy: IR analysis is crucial for identifying the key functional groups.[\[9\]](#)
[\[10\]](#)
 - A strong, characteristic absorption band around 1770-1785 cm⁻¹ is indicative of the C=O stretch in a five-membered lactone (γ-butyrolactone).
 - A medium absorption band around 1640-1650 cm⁻¹ corresponding to the C=C stretch of the vinyl group.
 - C-O stretching bands in the 1150-1250 cm⁻¹ region.
- Mass Spectrometry (MS): Electron-impact mass spectrometry (EI-MS) would show the molecular ion peak (M⁺) at m/z = 112.13. High-resolution mass spectrometry (HRMS) would provide the exact mass, confirming the molecular formula C₆H₈O₂.[\[9\]](#)[\[11\]](#)

Enantioselective Synthesis: Crafting Chirality

The synthesis of **(R)-4-Vinyldihydrofuran-2(3H)-one** in high enantiopurity is non-trivial and is the key to its utility. While numerous strategies exist for chiral lactones, asymmetric catalysis provides a modern and efficient route.[\[2\]](#)[\[12\]](#)[\[13\]](#) The following section details a representative, field-proven workflow based on asymmetric hydrogenation, a cornerstone of modern stereoselective synthesis.[\[2\]](#)[\[12\]](#)

Conceptual Workflow: Asymmetric Hydrogenation

The logic behind this approach is to create the chiral center by adding hydrogen across a double bond in a prochiral precursor, using a chiral transition metal catalyst to direct the facial selectivity of the addition.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. A concise access to bridged [2,2,1] bicyclic lactones with a quaternary stereocenter via stereospecific hydroformylation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [2. Highly efficient and enantioselective synthesis of chiral lactones via Ir-catalysed asymmetric hydrogenation of ketoesters - Chemical Communications \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [3. Synthonix, Inc > 121959-61-3 | \(R\)-4-vinyl-dihydrofuran-2\(3H\)-one \[synthonix.com\]](#)
- [4. \(R\)-4-vinyl-dihydrofuran-2\(3H\)-one 97% | CAS: 121959-61-3 | AChemBlock \[achemblock.com\]](#)
- [5. \(R\)-4-vinyl-dihydrofuran-2\(3H\)-one | 121959-61-3 \[chemicalbook.com\]](#)
- [6. 121959-61-3 Cas No. | \(R\)-4-vinyl-dihydrofuran-2\(3H\)-one | Apollo \[store.apolloscientific.co.uk\]](#)
- [7. Synthesis and Application of \(R\)-4-Propyl-dihydrofuran-2\(3H\)-one_Chemicalbook \[chemicalbook.com\]](#)
- [8. 4-vinyl-dihydrofuran-2\(3H\)-one - Lead Sciences \[lead-sciences.com\]](#)
- [9. lehigh.edu \[lehigh.edu\]](#)
- [10. www2.chem.wisc.edu \[www2.chem.wisc.edu\]](#)
- [11. 4-vinyl-dihydrofuran-2\(3H\)-one | C6H8O2 | CID 10866294 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [12. mdpi.com \[mdpi.com\]](#)
- [13. pubs.acs.org \[pubs.acs.org\]](#)
- [To cite this document: BenchChem. \[Foreword: The Strategic Value of Chiral Lactones in Modern Synthesis\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b175943/docs#foreword-the-strategic-value-of-chiral-lactones-in-modern-synthesis\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)